

Application Notes: Preparation and Storage of (Z)-SU14813 Stock Solution

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Compound of Interest

Compound Name: (Z)-SU14813

Cat. No.: B10752378

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **(Z)-SU14813** is a potent, multi-targeted receptor tyrosine kinase (RTK) inhibitor that targets Vascular Endothelial Growth Factor Receptors (VEGFR), Platelet-Derived Growth Factor Receptors (PDGFR), c-Kit, and FMS-like tyrosine kinase 3 (FLT3).^{[1][2][3]} It has demonstrated significant antiangiogenic and antitumor activity.^[4] Proper preparation and storage of stock solutions are critical for ensuring the compound's stability and obtaining reliable, reproducible results in both in vitro and in vivo experiments. These notes provide a detailed protocol for the preparation and storage of **(Z)-SU14813** stock solutions.

Physicochemical Properties

Understanding the chemical and physical properties of **(Z)-SU14813** is the foundation for correct handling and solution preparation. Key data are summarized in the table below.

Table 1: Physicochemical Properties of **(Z)-SU14813**

Property	Value	Source(s)
Molecular Formula	C₂₃H₂₇FN₄O₄	[1] [5] [6]
Molecular Weight	442.48 g/mol	[1] [2] [4] [5]
Appearance	Solid powder	[2]
Solubility in DMSO	≥ 44 mg/mL (approx. 99.4 mM)	[4] [7]
Solubility in Water	Insoluble	[3] [4]

| Solubility in Ethanol| Insoluble [\[4\]](#) |

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), the recommended solvent.[\[3\]](#) It is crucial to use fresh, anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly decrease the solubility of the compound.[\[4\]](#)[\[7\]](#)

Materials and Equipment:

- **(Z)-SU14813** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Calibrated analytical balance
- Sterile, polypropylene or glass vials with secure caps
- Vortex mixer and/or sonicator
- Calibrated pipettes and sterile, low-retention tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

Procedure:

- **Equilibrate Compound:** Before opening, allow the vial of **(Z)-SU14813** powder to warm to room temperature to prevent condensation.
- **Calculate Required Mass:** Use the following formula to determine the mass of **(Z)-SU14813** needed:

“

Mass (mg) = Desired Concentration (mM) × Desired Volume (mL) × Molecular Weight (g/mol)
For example, to prepare 1 mL of a 10 mM stock solution: Mass (mg) = 10 mM × 1 mL × 442.48 g/mol = 4.425 mg

”

- **Weigh Compound:** Carefully weigh the calculated mass of **(Z)-SU14813** powder and place it into a sterile vial.
- **Add Solvent:** Add the desired volume of anhydrous DMSO to the vial containing the powder.
- **Dissolve Compound:** Tightly cap the vial and vortex thoroughly for 2-3 minutes. If the compound does not fully dissolve, brief sonication or gentle warming in a 37°C water bath can be used to aid dissolution.^{[7][8]} Ensure the final solution is clear and free of particulates.
- **Aliquot for Storage:** To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes.^{[4][7][8]}
- **Store Properly:** Immediately place the aliquots in the appropriate storage conditions as outlined in the storage guidelines below.

Table 2: Quick Reference for Preparing **(Z)-SU14813** Stock Solutions in DMSO

Desired Concentration	Volume	Mass of (Z)-SU14813 Required
1 mM	1 mL	0.44 mg
5 mM	1 mL	2.21 mg
10 mM	1 mL	4.43 mg

| 10 mM | 5 mL | 22.12 mg |

Storage and Stability Guidelines

Proper storage is essential to maintain the integrity and activity of **(Z)-SU14813**.

Recommendations for both the solid compound and prepared stock solutions are provided below.

Table 3: Recommended Storage Conditions for **(Z)-SU14813**

Form	Storage Temperature	Stability Period	Source(s)
Powder (Solid)	-20°C	Up to 3 years	[1] [4]
	4°C	Up to 2 years	[1]
Stock Solution (in DMSO)	-80°C	6 months to 2 years	[2] [4] [7]

| | -20°C | 1 month to 1 year | [\[2\]](#)[\[4\]](#)[\[7\]](#) |

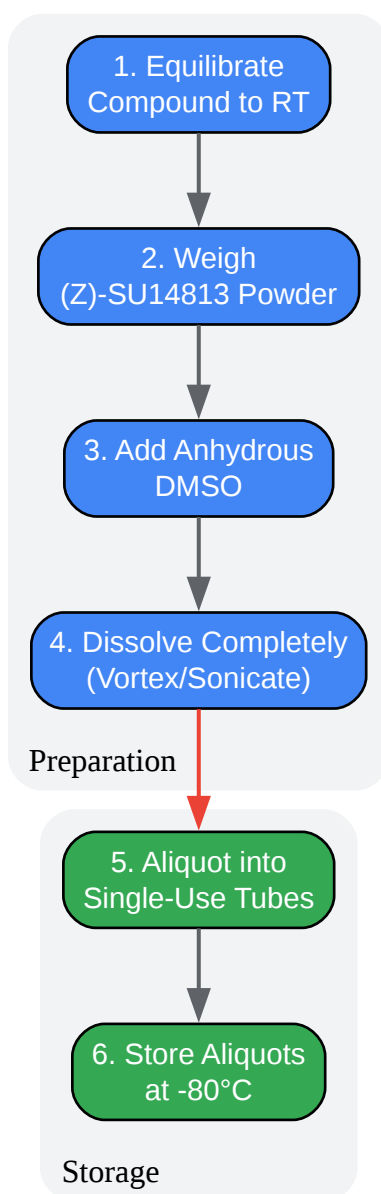
Key Storage Recommendations:

- **Avoid Freeze-Thaw Cycles:** Aliquoting the stock solution is the most effective way to preserve its stability.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- **Working Solutions:** Working solutions for cell-based assays or in vivo studies should be prepared fresh from a stock aliquot for each experiment.[\[7\]](#)[\[8\]](#)

- DMSO Concentration in Assays: When preparing working solutions, ensure the final concentration of DMSO in the experimental medium is low (typically <0.1%) to avoid solvent-induced cellular artifacts.[9]

Workflow Visualization

The following diagram illustrates the standard workflow for preparing and storing the **(Z)-SU14813** stock solution.



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Caption: Workflow for preparing and storing **(Z)-SU14813** stock solution.

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